

Euquinine: A Technical Guide to its Synthesis and Chemical Structure

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Compound of Interest

Compound Name: *Euquinine*

Cat. No.: *B1596029*

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Abstract

Euquinine, or quinine ethyl carbonate, is a derivative of the well-known antimalarial drug, quinine.^{[1][2]} This document provides a detailed overview of the chemical structure and synthesis of **Euquinine**. It is intended to serve as a technical resource for researchers and professionals in the fields of medicinal chemistry and drug development. The guide includes a summary of its physicochemical properties, a proposed synthesis protocol, and diagrams illustrating the synthetic pathway and experimental workflow.

Chemical Structure

Euquinine is the ethyl carbonate ester of quinine. The core structure consists of a quinoline and a quinuclidine ring system linked by a methanol bridge, characteristic of cinchona alkaloids. The ethyl carbonate group is attached to the hydroxyl group at the C-9 position of the quinine molecule.

IUPAC Name: [(R)-[(2S,4S,5R)-5-ethenyl-1-azabicyclo[2.2.2]octan-2-yl]-(6-methoxyquinolin-4-yl)methyl] ethyl carbonate

Chemical Formula: $C_{23}H_{28}N_2O_4$

Molecular Weight: 396.48 g/mol ^[3]

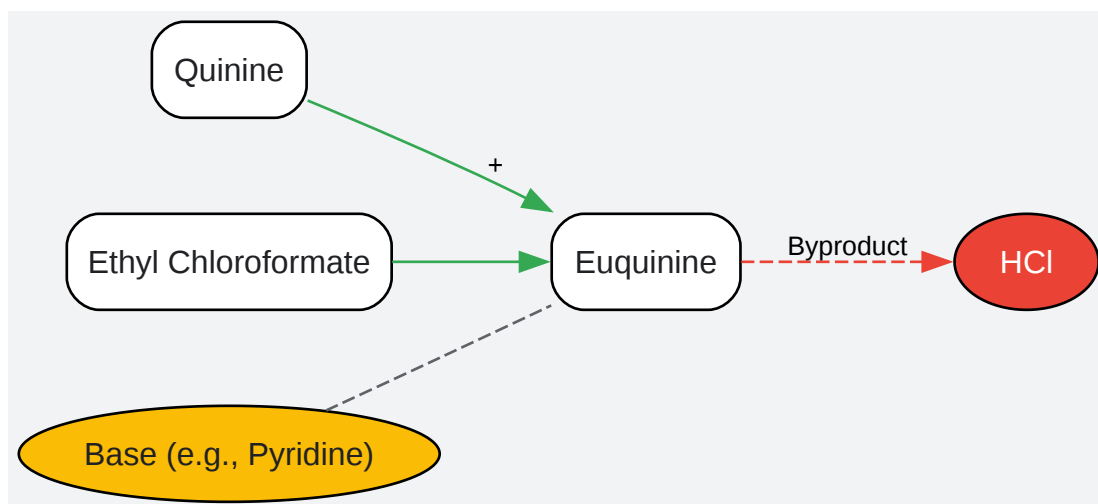
CAS Number: 83-75-0[1][2][3]

Synthesis of Euquinine

The synthesis of **Euquinine** involves the esterification of the secondary hydroxyl group of quinine with ethyl chloroformate. This reaction is a standard method for the formation of carbonates from alcohols.

Proposed Synthetic Pathway

The reaction proceeds via a nucleophilic acyl substitution where the hydroxyl group of quinine acts as a nucleophile, attacking the electrophilic carbonyl carbon of ethyl chloroformate. A base is typically used to neutralize the hydrochloric acid byproduct.



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Caption: Proposed reaction for the synthesis of **Euquinine**.

Experimental Protocol

While a specific, detailed published protocol for the synthesis of **Euquinine** is not readily available in the searched literature, the following is a generalized experimental procedure based on standard organic synthesis techniques for carbonate formation.

Materials:

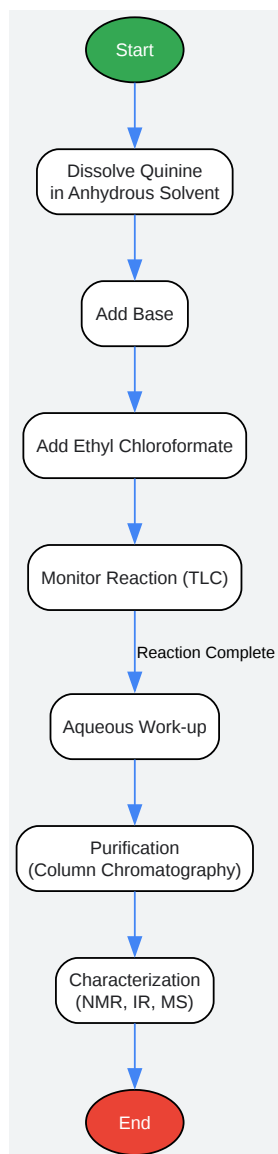
- Quinine

- Ethyl chloroformate^[4]
- Anhydrous solvent (e.g., Dichloromethane, Chloroform, or Tetrahydrofuran)
- A non-nucleophilic base (e.g., Pyridine or Triethylamine)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- Dissolution: Dissolve quinine in an anhydrous solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Base: Add the base to the solution and stir. The base acts as a scavenger for the HCl produced during the reaction.
- Addition of Ethyl Chloroformate: Slowly add ethyl chloroformate to the stirred solution at a controlled temperature (typically 0 °C to room temperature).
- Reaction Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Work-up:
 - Once the reaction is complete, quench the reaction by adding water or a saturated solution of sodium bicarbonate.
 - Separate the organic layer.
 - Wash the organic layer sequentially with water and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Purification:
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel to isolate the pure **Euquinine**.
- Characterization: Characterize the purified product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm its structure and purity.



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Caption: General experimental workflow for **Euquinine** synthesis.

Quantitative Data

The following tables summarize the available quantitative data for **Euquinine**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₄	[2]
Molecular Weight	396.48 g/mol	[3]
Melting Point	94-95 °C	[3]
Optical Rotation [α] _D	-42.2° to -44.0° (in methanol)	[5]
Water Solubility	Insoluble	[3]
Solubility	DMSO: 79 mg/mL, Ethanol: 79 mg/mL	[3]

Table 2: Spectral Data (Predicted and Related Compounds)

While specific spectral data for **Euquinine** was not found in the search results, data for the parent compound, quinine, is well-documented and can be used as a reference for structural confirmation.

Spectral Data Type	Quinine (Parent Compound) - Key Features	Reference
¹ H NMR (in DMSO-d ₆)	Aromatic protons (δ 7.0-8.8 ppm), Vinyl group protons (δ 4.9-6.0 ppm), Methoxy group protons (δ ~3.9 ppm)	[6]
¹³ C NMR (in DMSO-d ₆)	Quinoline carbons (δ 100-160 ppm), Quinuclidine carbons (δ 20-60 ppm), Methoxy carbon (δ ~55 ppm)	[6]
Mass Spectrometry	Expected [M+H] ⁺ ion for Euquinine at m/z 397.21	

Mechanism of Action

Euquinine is reported to have anti-Plasmodium falciparum activity.[1][3] Its mechanism of action is believed to be similar to that of quinine. Quinine acts as a blood schizonticide by accumulating in the acidic food vacuoles of the parasite.[7] There, it is thought to interfere with the detoxification of heme, a byproduct of hemoglobin digestion. Specifically, it is proposed to inhibit the enzyme heme polymerase, leading to the accumulation of toxic free heme, which ultimately kills the parasite.[7]

Conclusion

This technical guide provides a summary of the synthesis and chemical structure of **Euquinine**. The synthesis is a straightforward esterification of quinine, and a general protocol has been outlined. The provided quantitative data offers a baseline for the physicochemical properties of the compound. Further research to delineate the specific biological activity and potential therapeutic applications of **Euquinine** is warranted.

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